

# CAS number and molecular weight of 4-Nitrophenacyl thiocyanate

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## Compound of Interest

Compound Name: 4-Nitrophenacyl thiocyanate

Cat. No.: B1301281

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## In-Depth Technical Guide: 4-Nitrophenacyl Thiocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrophenacyl thiocyanate**, including its chemical properties, a detailed synthesis protocol, and a discussion of its potential, yet currently undocumented, applications based on the broader understanding of the thiocyanate chemical class.

## Core Chemical Data

**4-Nitrophenacyl thiocyanate** is an organic compound characterized by a nitrophenacyl group linked to a thiocyanate moiety. Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	6097-21-8	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> S	<a href="#">[1]</a>
Molecular Weight	222.22 g/mol	<a href="#">[1]</a>
IUPAC Name	2-((4-nitrophenyl)carbonyl)methyl thiocyanate	N/A
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)CSC#N)</chem> --INVALID-LINK--[O-]	<a href="#">[1]</a>
InChI Key	YDZIDXSUWKPPNJ- UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis Protocol

The synthesis of **4-Nitrophenacyl thiocyanate** can be achieved via a nucleophilic substitution reaction. A common method involves the reaction of 2-Bromo-4'-nitroacetophenone with a thiocyanate salt, such as sodium thiocyanate.[\[2\]](#)

## Experimental Protocol: Synthesis of 4-Nitrophenacyl thiocyanate

Materials:

- 2-Bromo-4'-nitroacetophenone
- Sodium thiocyanate (NaSCN)
- Anhydrous Acetone (or a similar polar aprotic solvent)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Reflux condenser

- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Deionized water
- Recrystallization solvent (e.g., ethanol or methanol)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 1.0 equivalent of 2-Bromo-4'-nitroacetophenone in a suitable volume of anhydrous acetone.
- **Addition of Reagent:** To the stirred solution, add 1.1 to 1.5 equivalents of sodium thiocyanate. The slight excess of sodium thiocyanate helps to drive the reaction to completion.
- **Reaction Conditions:** Attach a reflux condenser to the flask and heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete (as indicated by the consumption of the starting material), allow the mixture to cool to room temperature.
- **Precipitation:** Pour the reaction mixture into a beaker containing an excess of cold deionized water. The product, **4-Nitrophenacyl thiocyanate**, should precipitate out of the solution.
- **Isolation:** Collect the solid product by vacuum filtration and wash it with deionized water to remove any remaining inorganic salts.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or methanol, to yield the final, purified **4-Nitrophenacyl thiocyanate**.
- **Drying:** Dry the purified product under vacuum to remove any residual solvent.



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Synthesis workflow for **4-Nitrophenacyl thiocyanate**.

## Biological and Biochemical Context

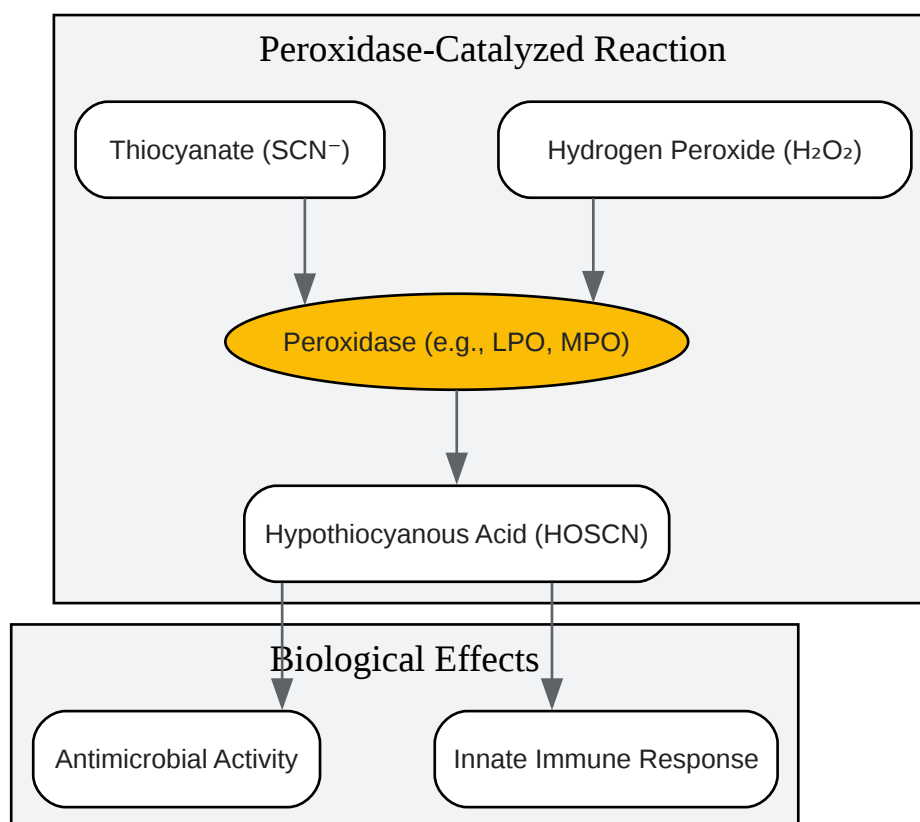
Currently, there is a notable lack of specific research in publicly available literature detailing the experimental applications, biological activity, or signaling pathway interactions of **4-Nitrophenacyl thiocyanate**.

However, the broader class of thiocyanate-containing molecules has been the subject of biochemical and therapeutic research. Thiocyanate ( $\text{SCN}^-$ ) itself is a pseudohalide anion present in human physiological fluids and is known to be a substrate for peroxidases, leading to the formation of hypothiocyanous acid ( $\text{HOSCN}$ ).<sup>[3][4]</sup> This product has demonstrated antimicrobial properties and is involved in the innate immune system.<sup>[3][4]</sup>

It is plausible that synthetic organic thiocyanates like **4-Nitrophenacyl thiocyanate** could be investigated for a range of biological activities, including:

- **Enzyme Inhibition:** The electrophilic nature of the thiocyanate group could make it a candidate for targeting nucleophilic residues in the active sites of enzymes.
- **Antimicrobial Activity:** Leveraging the known antimicrobial effects of the thiocyanate moiety.
- **Prodrug Development:** The molecule could be designed to release thiocyanate or other active components under specific physiological conditions.

It is critical to emphasize that these are hypothetical applications based on chemical structure and the known roles of related compounds. Rigorous experimental validation is required to determine the actual biological profile of **4-Nitrophenacyl thiocyanate**.



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General biological role of the thiocyanate anion.

## Conclusion

**4-Nitrophenacyl thiocyanate** is a readily synthesizable organic compound with defined chemical properties. While its specific biological functions and applications in drug development or as a research tool are not yet documented, its chemical structure suggests potential for further investigation, particularly in the areas of enzyme inhibition and antimicrobial research. The protocols and data presented in this guide serve as a foundational resource for researchers interested in exploring the properties and potential applications of this molecule.

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